

# A Comparative Analysis of CO<sub>2</sub> Solubility in [BMIM][MeSO<sub>3</sub>] and Other Ionic Liquids

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## Compound of Interest

Compound Name: *1-Butyl-3-methylimidazolium methanesulfonate*

Cat. No.: *B1280661*

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The capture of carbon dioxide (CO<sub>2</sub>) is a critical area of research for mitigating greenhouse gas emissions. Ionic liquids (ILs) have emerged as promising solvents for CO<sub>2</sub> capture due to their negligible vapor pressure, high thermal stability, and tunable properties. Among the vast array of available ILs, **1-butyl-3-methylimidazolium methanesulfonate**, [BMIM][MeSO<sub>3</sub>], has garnered attention. This guide provides an objective comparison of the CO<sub>2</sub> solubility in [BMIM][MeSO<sub>3</sub>] with other common ionic liquids, supported by experimental data.

## Performance Comparison of CO<sub>2</sub> Solubility

The efficiency of an ionic liquid for CO<sub>2</sub> capture is primarily determined by its CO<sub>2</sub> absorption capacity under various temperature and pressure conditions. The following table summarizes the experimental data for CO<sub>2</sub> solubility in [BMIM][MeSO<sub>3</sub>] and other frequently studied imidazolium-based ionic liquids. The data is presented in mole fraction of CO<sub>2</sub> (x<sub>CO<sub>2</sub></sub>) at specific temperatures and pressures.

Ionic Liquid	Cation	Anion	Temperature (K)	Pressure (MPa)	CO2 Solubility (x_CO2)	Reference
[BMIM][MeSO3]	1-butyl-3-methylimidazolium	Methanesulfonate	313.15	~1	~0.18	[1]
313.15	~4	~0.5	[1]			
333.15	~2	~0.2	[1]			
[BMIM][PF6]	1-butyl-3-methylimidazolium	Hexafluorophosphate	313.15	~1	~0.25	[2]
313.15	~4	~0.6	[2]			
[BMIM][BF4]	1-butyl-3-methylimidazolium	Tetrafluoroborate	313.15	~1	~0.2	[3]
313.15	~4	~0.55	[3]			
[BMIM][Tf2N]	1-butyl-3-methylimidazolium	Bis(trifluoromethylsulfonyl)imide	313.15	~1	~0.4	[3]
313.15	~4	~0.75	[3]			
[EMIM][MeSO4]	1-ethyl-3-methylimidazolium	Methylsulfate	313	~1	~0.15	[4]
[EMIM][HSO4]	1-ethyl-3-methylimidazolium	Hydrogen Sulfate	298	~1	~0.22	[4]

Note: The solubility of CO2 generally increases with increasing pressure and decreases with increasing temperature.[5] The anion of the ionic liquid has a significant impact on the CO2

solubility, with fluorinated anions like bis(trifluoromethylsulfonyl)imide ([Tf<sub>2</sub>N]) often exhibiting higher CO<sub>2</sub> absorption capacities.<sup>[3][6]</sup>

## Experimental Protocols

The determination of CO<sub>2</sub> solubility in ionic liquids is performed using various high-pressure experimental techniques. The most common methods cited in the literature are the gravimetric, pressure drop, and view-cell methods.<sup>[5][7]</sup>

### Gravimetric Method

In the gravimetric method, a high-precision magnetic suspension balance is used to measure the mass increase of the ionic liquid sample as it absorbs CO<sub>2</sub> at a constant temperature and pressure. The mole fraction of the dissolved CO<sub>2</sub> is then calculated from the mass change.

### Pressure Drop Method

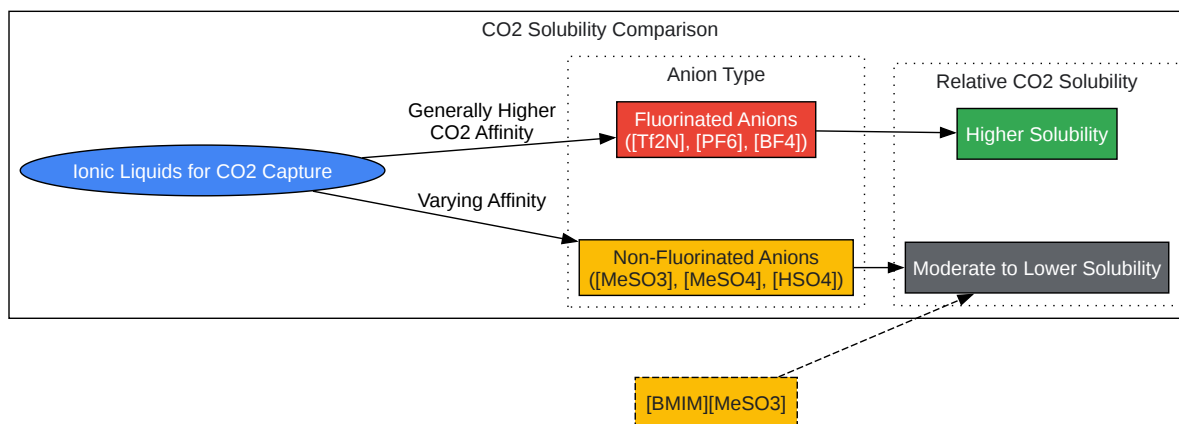
This method involves a vessel of known volume containing the ionic liquid, which is connected to another vessel of known volume containing CO<sub>2</sub> gas at a known pressure. The valve between the vessels is opened, and the CO<sub>2</sub> is allowed to dissolve in the ionic liquid. The final equilibrium pressure is recorded, and the amount of dissolved CO<sub>2</sub> is calculated based on the pressure drop.<sup>[7]</sup>

### High-Pressure View-Cell Method

A high-pressure view-cell equipped with a variable-volume chamber is a widely used technique.<sup>[1][2]</sup> A known amount of ionic liquid is charged into the cell. CO<sub>2</sub> is then introduced, and the system is pressurized. The mixture is stirred until equilibrium is reached, which is visually confirmed. The bubble point pressure, the point at which the first bubble appears upon a slow decrease in pressure, is recorded to determine the solubility at that specific composition, temperature, and pressure.<sup>[1]</sup>

## Comparative CO<sub>2</sub> Solubility Framework

The following diagram illustrates the general relationship of CO<sub>2</sub> solubility in [BMIM][MeSO<sub>3</sub>] compared to other ionic liquids based on the influence of the anion.



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Caption: General comparison of CO<sub>2</sub> solubility in different ionic liquids.

This guide provides a comparative overview of CO<sub>2</sub> solubility in [BMIM][MeSO<sub>3</sub>] against other common ionic liquids, highlighting the importance of the anion in determining the absorption capacity. For the selection of an optimal ionic liquid for a specific CO<sub>2</sub> capture application, a thorough evaluation of experimental data under relevant process conditions is essential.

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